

Di(2-ethylhexyl) ether: A Comprehensive Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) ether*

Cat. No.: *B109502*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the material safety information for Di(2-ethylhexyl) ether (CAS No: 10143-60-9), also known as **bis(2-ethylhexyl) ether**. The information is compiled to assist in the safe handling, storage, and use of this compound in a research and development setting. Due to the limited availability of in-depth toxicological studies in the public domain, this guide focuses on the established safety data and physicochemical properties.

Core Safety & Physicochemical Data

Quantitative data regarding the properties and safety classifications of Di(2-ethylhexyl) ether are summarized in the tables below for clear reference and comparison.

Table 1: Physicochemical Properties of Di(2-ethylhexyl) ether

| Property | Value | Source(s) |
|--|---|-----------|
| CAS Number | 10143-60-9 | [1][2] |
| Molecular Formula | C ₁₆ H ₃₄ O | [1] |
| Molecular Weight | 242.44 g/mol | [1] |
| Appearance | Clear, colorless to slightly colored liquid | [1] |
| Boiling Point | 126 °C at 8 mmHg | [1] |
| Density | 0.82 g/cm ³ | [1] |
| LogP (Octanol-Water Partition Coefficient) | 5.43580 | [1] |

Table 2: Hazard Identification and Classification

| Hazard Classification | Details | Source(s) |
|----------------------------------|--|-----------|
| GHS Pictogram | [2] | |
| Signal Word | Danger | [2] |
| GHS Hazard Statement | H300: Fatal if swallowed | [2] |
| GHS Hazard Class | Acute Toxicity, Oral (Category 2) | [2] |
| Storage Class | 6.1A: Combustible, acute toxic Cat. 1 and 2 / very toxic hazardous materials | [2] |
| WGK (Water Hazard Class) Germany | WGK 3: Severe hazard to water | [2] |

Table 3: Precautionary Statements (P-codes)

| Code | Precautionary Statement | Source(s) |
|-------------|---|-----------|
| P264 | Wash skin thoroughly after handling. | [2] |
| P270 | Do not eat, drink or smoke when using this product. | [2] |
| P301 + P310 | IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. | [2] |
| P405 | Store locked up. | [2] |
| P501 | Dispose of contents/container to an approved waste disposal plant. | [2] |

Experimental Protocols

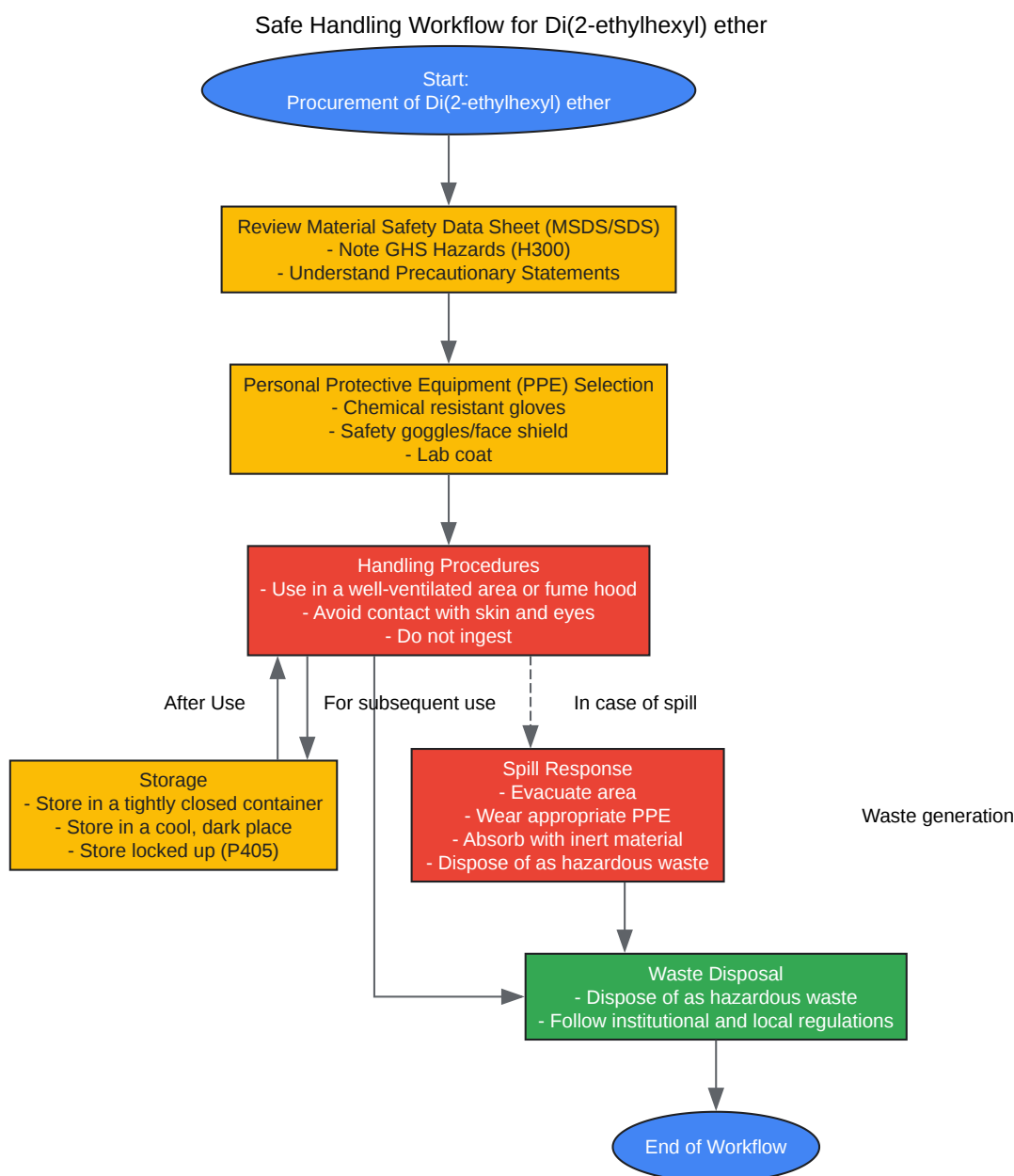
Detailed experimental protocols for the toxicological assessment of Di(2-ethylhexyl) ether are not readily available in the public scientific literature. The GHS classification of "Acute Toxicity, Oral (Category 2)" is based on toxicological data; however, the specific methodologies of the studies from which this classification is derived are not detailed in the available safety data sheets or chemical supplier information.

Signaling Pathways and Mechanism of Toxicity

Currently, there is a lack of specific information in published literature regarding the signaling pathways or the precise molecular mechanisms of toxicity for Di(2-ethylhexyl) ether. It is important for researchers to note the distinction between Di(2-ethylhexyl) ether and Di(2-ethylhexyl) phthalate (DEHP), as the latter has a well-documented but different toxicological profile.

Safety and Handling Workflow

The following diagram illustrates a logical workflow for the safe handling and use of Di(2-ethylhexyl) ether in a laboratory setting, based on the available safety information.



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Caption: Logical workflow for the safe handling of Di(2-ethylhexyl) ether.

Conclusion

Di(2-ethylhexyl) ether is a compound that must be handled with extreme caution due to its classification as being fatal if swallowed. While a comprehensive toxicological profile, including detailed experimental protocols and mechanisms of action, is not currently available in the public domain, the existing safety data provides clear guidance for its safe management in a research environment. Adherence to the safety precautions outlined in this guide and on the supplier's safety data sheet is paramount to ensure the well-being of laboratory personnel. Researchers are encouraged to seek out any new toxicological data as it becomes available.

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References

- 1. Bis(2-ethylhexyl) ether | High-Purity Research Chemical [benchchem.com]
- 2. Bis(2-ethylhexyl) ether AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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